

Introduction: The Unique Potential of Diethyl (2-hydroxyethyl)propanedioate

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Compound of Interest

Compound Name: Diethyl (2-hydroxyethyl)propanedioate

CAS No.: 63972-17-8

Cat. No.: B3055328

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Diethyl (2-hydroxyethyl)propanedioate is a multifunctional organic compound that holds significant promise as a building block in polymer science. Its structure is distinguished by three key reactive sites:

- A Primary Hydroxyl (-OH) Group: This serves as a primary site for initiating or participating in step-growth polymerizations, enabling its incorporation into polyester, polyurethane, and polyether backbones.
- An Active Methylene (-CH₂-) Group: Positioned between two electron-withdrawing ester groups, the protons on this carbon are acidic. This allows for easy deprotonation to form a nucleophilic carbanion, which is the cornerstone of its utility in post-polymerization modification and crosslinking.^[1]
- Two Diethyl Ester (-COOEt) Groups: These groups are susceptible to hydrolysis, which can be leveraged to impart biodegradability into the resulting polymer systems.^{[2][3]}

This unique combination of functionalities allows for the design of advanced polymer architectures, such as biodegradable hydrogels, functionalized scaffolds for tissue engineering, and matrices for controlled drug delivery.

Table 1: Physicochemical Properties of **Diethyl (2-hydroxyethyl)propanedioate** and Related Compounds

Property	Diethyl (2-hydroxyethyl)propanedioate (Predicted)	Diethyl 2-hydroxypropanedioate[4][5]	Diethyl Malonate
Molecular Formula	C ₉ H ₁₆ O ₅	C ₇ H ₁₂ O ₅	C ₇ H ₁₂ O ₄
Molecular Weight	204.22 g/mol [6]	176.17 g/mol	176.17 g/mol
Appearance	Colorless Liquid (Predicted)	Liquid	Colorless Liquid
Boiling Point	~250-260 °C at 760 mmHg	223.5 °C at 760 mmHg	199 °C at 760 mmHg
Density	~1.1 g/cm ³	1.182 g/cm ³	1.055 g/cm ³
Key Features	Primary -OH, Active Methylene	Secondary -OH, Active Methylene	Active Methylene

PART I: Synthesis of the Monomer

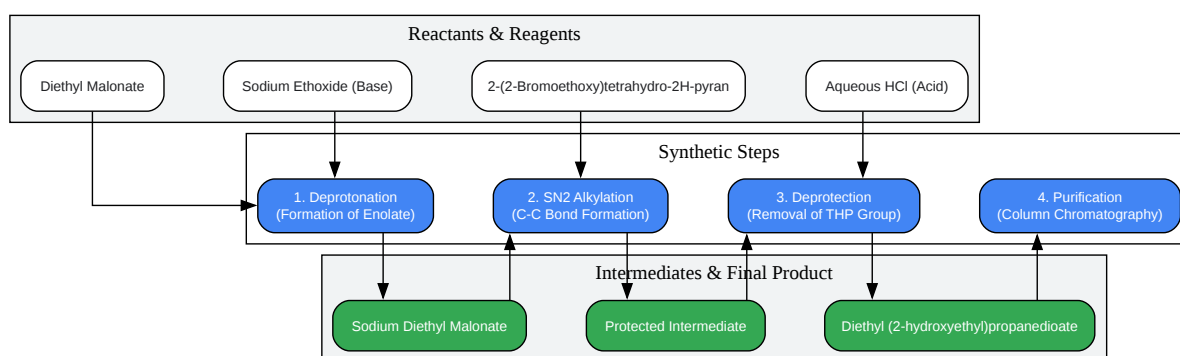
The targeted monomer, **Diethyl (2-hydroxyethyl)propanedioate**, is not readily available commercially. Therefore, a robust synthetic protocol is the first critical step for its application. The most logical approach is the alkylation of diethyl malonate, a classic and versatile reaction in organic synthesis.

Protocol 1: Synthesis of Diethyl (2-hydroxyethyl)propanedioate

Principle of the Method: This protocol utilizes the high acidity of the α -hydrogen in diethyl malonate. A strong base, sodium ethoxide, is used to generate the diethyl malonate carbanion.

This potent nucleophile then undergoes an S_N2 reaction with an electrophile, 2-(2-bromoethoxy)tetrahydro-2H-pyran, which serves as a protected form of 2-bromoethanol. The tetrahydropyranyl (THP) ether is a common protecting group for alcohols that is stable under basic conditions and easily removed in a subsequent acidic step.

Workflow Diagram: Monomer Synthesis



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Caption: Workflow for the synthesis of **Diethyl (2-hydroxyethyl)propanedioate**.

Materials:

- Diethyl malonate (1.0 eq)
- Anhydrous Ethanol
- Sodium metal (1.05 eq) or commercial Sodium Ethoxide
- 2-(2-Bromoethoxy)tetrahydro-2H-pyran (1.1 eq)
- Anhydrous Diethyl Ether

- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexane/Ethyl Acetate mixture)

Procedure:

- Base Preparation (if not using commercial): Under an inert atmosphere (Argon or Nitrogen), carefully add sodium metal (1.05 eq) in small pieces to anhydrous ethanol at 0 °C. Allow the reaction to proceed until all sodium has dissolved to form sodium ethoxide.
- Enolate Formation: Cool the sodium ethoxide solution to 0 °C. Add diethyl malonate (1.0 eq) dropwise via a syringe or dropping funnel. Stir the mixture at room temperature for 30 minutes. The formation of the sodium diethyl malonate salt may result in a thick slurry.
- Alkylation: Add 2-(2-bromoethoxy)tetrahydro-2H-pyran (1.1 eq) dropwise to the reaction mixture. Fit the flask with a reflux condenser and heat the mixture to reflux (approx. 80 °C). Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 12-24 hours.
- Workup (Alkylation): Cool the reaction to room temperature. Remove the ethanol under reduced pressure using a rotary evaporator. Add 150 mL of diethyl ether and 100 mL of water. Separate the layers. Wash the organic layer with brine, dry over anhydrous MgSO_4 , filter, and concentrate to yield the crude THP-protected intermediate.
- Deprotection: Dissolve the crude intermediate in a mixture of tetrahydrofuran (THF) and water (4:1 v/v). Add 1 M HCl (approx. 0.5 eq) and stir at room temperature for 4-6 hours, monitoring by TLC until the starting material is consumed.

- Workup and Purification: Neutralize the reaction mixture by the slow addition of saturated NaHCO_3 solution. Extract the product with ethyl acetate (3 x 50 mL).[7] Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , and concentrate. Purify the final product by silica gel column chromatography to yield pure **Diethyl (2-hydroxyethyl)propanedioate**.

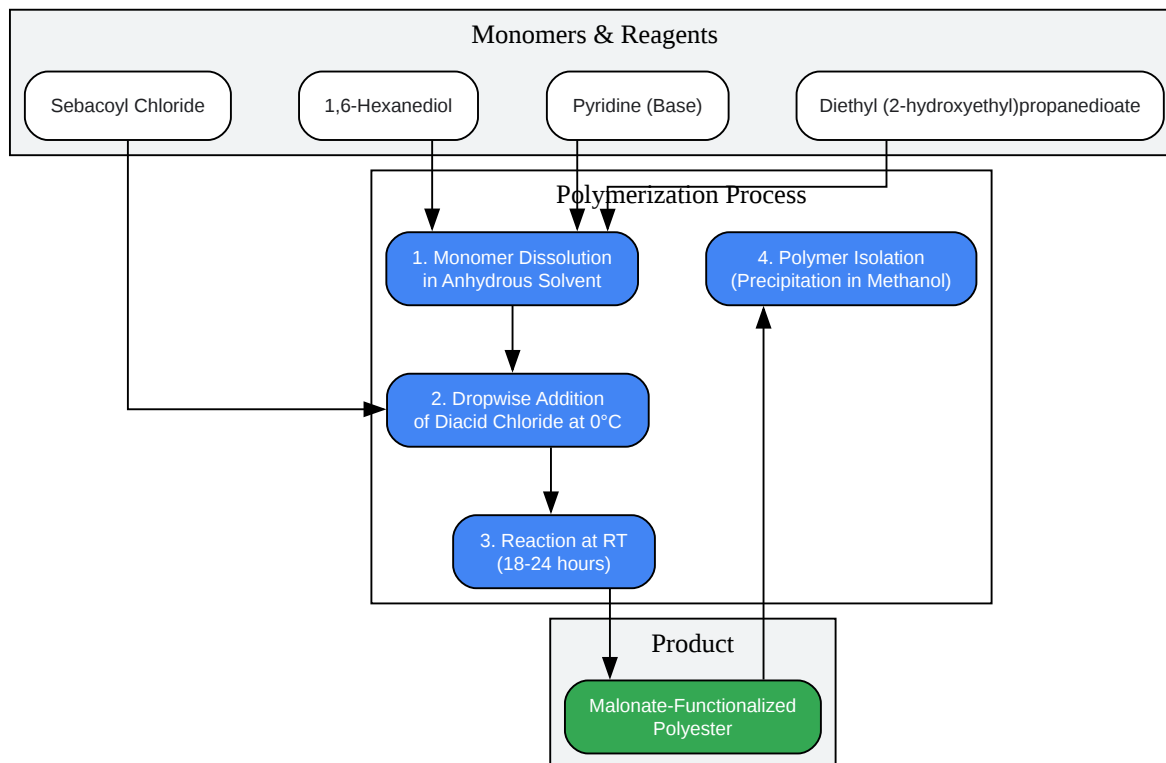
PART II: Application in Polymer Synthesis

The primary hydroxyl group of **Diethyl (2-hydroxyethyl)propanedioate** makes it an excellent candidate as a co-monomer in condensation polymerization to create functional polyesters. The resulting polymers will feature pendant malonate groups along the backbone, which are available for subsequent crosslinking.

Protocol 2: Synthesis of a Malonate-Functionalized Polyester

Principle of the Method: This protocol describes the synthesis of a linear polyester via polycondensation of **Diethyl (2-hydroxyethyl)propanedioate** with a diol (e.g., 1,6-hexanediol) and a diacid chloride (e.g., sebacoyl chloride). The diol controls the spacing between the functional malonate groups, allowing for tunable properties of the final polymer. The reaction is typically carried out at low temperatures to control the reactivity of the acid chloride.

Polymerization Reaction Diagram



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Caption: Synthesis of a polyester using **Diethyl (2-hydroxyethyl)propanedioate**.

Materials:

- **Diethyl (2-hydroxyethyl)propanedioate** (0.2 eq)
- 1,6-Hexanediol (0.8 eq)
- Sebacoyl chloride (1.0 eq)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)

- Anhydrous Pyridine (2.2 eq)
- Methanol

Procedure:

- **Monomer Dissolution:** In an oven-dried, three-necked flask under an inert atmosphere, dissolve **Diethyl (2-hydroxyethyl)propanedioate** (0.2 eq) and 1,6-hexanediol (0.8 eq) in anhydrous DCM. Add anhydrous pyridine (2.2 eq) to the solution.
- **Initiation:** Cool the flask to 0 °C in an ice bath. Dissolve sebacoyl chloride (1.0 eq) in a separate flask with anhydrous DCM. Add the sebacoyl chloride solution dropwise to the stirred monomer solution over 30-60 minutes.
- **Polymerization:** After the addition is complete, allow the reaction to warm to room temperature and stir for 18-24 hours.
- **Isolation:** Pour the viscous polymer solution slowly into a beaker of cold, rapidly stirring methanol. The polyester will precipitate as a white solid.
- **Purification:** Collect the polymer by filtration. Redissolve it in a minimal amount of DCM and re-precipitate it into cold methanol to remove unreacted monomers and oligomers. Repeat this step twice.
- **Drying:** Dry the purified polymer under vacuum at 40 °C for 24 hours.
- **Characterization:** Analyze the polymer's molecular weight and polydispersity using Gel Permeation Chromatography (GPC), confirm its structure with ¹H NMR, and determine its thermal properties (T_g, T_m) via Differential Scanning Calorimetry (DSC).

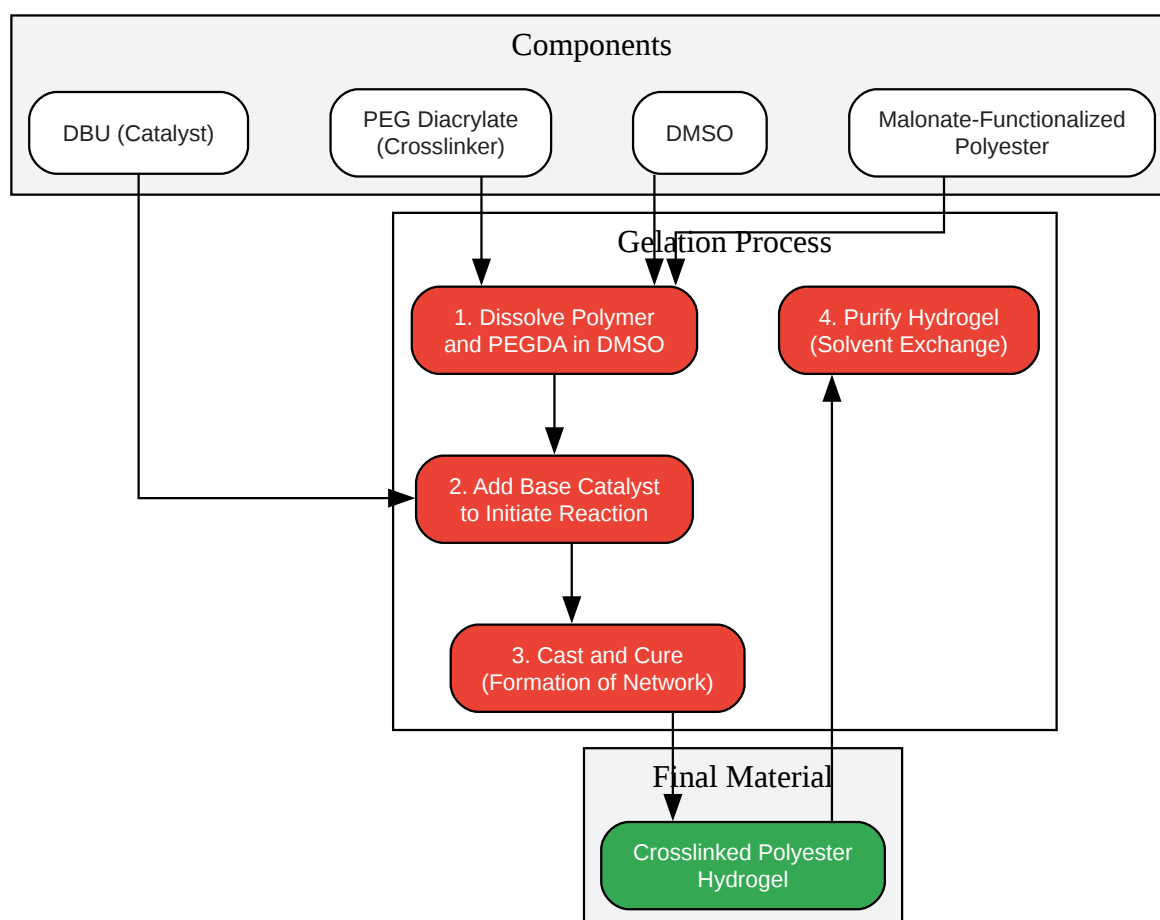
PART III: Application in Polymer Crosslinking

The true versatility of the synthesized polyester lies in its pendant malonate groups, which can be used to form crosslinked networks. This is particularly valuable for creating hydrogels for biomedical applications like drug delivery and tissue engineering.[8][9]

Protocol 3: Michael Addition Crosslinking to Form a Hydrogel

Principle of the Method: This protocol uses the malonate-functionalized polyester as a Michael donor.[7] In the presence of a mild base, the active methylene groups are deprotonated. The resulting polymer-bound carbanions then react with a difunctional Michael acceptor, such as poly(ethylene glycol) diacrylate (PEGDA), via a conjugate addition reaction. This process forms a stable, three-dimensional covalent network, resulting in a hydrogel.[10] The properties of the hydrogel (e.g., swelling ratio, mechanical strength) can be tuned by adjusting the polymer concentration and the ratio of donor to acceptor.

Crosslinking Mechanism Diagram



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Caption: Michael addition workflow for hydrogel formation.

Materials:

- Malonate-functionalized polyester (from Protocol 2)
- Poly(ethylene glycol) diacrylate (PEGDA), MW 700
- Anhydrous Dimethyl Sulfoxide (DMSO)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)
- Deionized water

Procedure:

- Preparation of Pre-gel Solution: Prepare a 20% (w/v) stock solution of the malonate-functionalized polyester in anhydrous DMSO. Prepare a separate stock solution of PEGDA in DMSO.
- Mixing: In a vial, mix the polymer solution and the PEGDA solution in a stoichiometric ratio such that the moles of active methylene groups are equal to the moles of acrylate groups (a 1:1 ratio of functional groups).
- Initiation of Crosslinking: Add a catalytic amount of DBU (e.g., 1-2 mol% relative to the malonate groups) to the mixture and vortex thoroughly.
- Gel Casting: Immediately cast the solution into a mold (e.g., between two glass plates with a Teflon spacer of desired thickness) or into the wells of a microplate.
- Curing: Allow the solution to cure at room temperature. Gelation typically occurs within minutes to a few hours, depending on the catalyst concentration. Let the gel cure for 24 hours to ensure complete reaction.
- Purification: Carefully remove the hydrogel from the mold and place it in a large volume of deionized water. The water will swell the gel and leach out the DMSO and any unreacted

components. Replace the water every 12 hours for 3 days.

- Characterization:
 - Swelling Ratio: Measure the weight of the swollen hydrogel (W_s) and the lyophilized (dry) hydrogel (W_d). Calculate the swelling ratio = $(W_s - W_d) / W_d$.
 - Mechanical Properties: Perform rheological measurements or compression testing to determine the storage modulus (G') and compressive modulus of the hydrogel.

PART IV: Safety and Handling

While **Diethyl (2-hydroxyethyl)propanedioate** does not have a specific safety data sheet, precautions should be based on analogous compounds like diethyl malonate.

- Handling: Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[\[11\]](#)
- Storage: Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents, acids, and bases.[\[11\]](#)
- Fire: The compound is expected to be a combustible liquid. Use carbon dioxide, dry chemical powder, or foam for extinguishing fires.[\[12\]](#)
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

This guide provides a comprehensive framework for the synthesis and application of **Diethyl (2-hydroxyethyl)propanedioate**. By following these protocols, researchers can explore the creation of novel polymers with tunable properties for a wide range of applications, particularly in the fields of biomaterials and drug development.

References

- Chemsrvc. (n.d.). diethyl 2-hydroxypropanedioate | CAS#:13937-08-1. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Propanedioic acid, (1-hydroxyethyl)-, diethyl ester. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). DIETHYL PROPANEDIOATE. Retrieved from [\[Link\]](#)

- U.S. Environmental Protection Agency. (n.d.). diethyl 2-(ethylcarbamoylamino)propanedioate Properties. Retrieved from [[Link](#)]
- Thermo Fisher Scientific. (2025). SAFETY DATA SHEET - Diethyl diethylmalonate. Retrieved from [[Link](#)]
- Organic Syntheses. (n.d.). Malonic acid, bis(hydroxymethyl)-, diethyl ester. Retrieved from [[Link](#)]
- Google Patents. (2017). WO2017087323A1 - Process for the synthesis of intermediates useful for preparing 1,3,4-triazine derivatives.
- Patsnap. (2025). Ethyl Propanoate in Biodegradable Polymer Synthesis. Retrieved from [[Link](#)]
- International Labour Organization. (n.d.). ICSC 1739 - DIETHYLMALONATE. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Synthesis of 2a-h from 1a-h using diethyl malonate. Retrieved from [[Link](#)]
- Google Patents. (n.d.). EP0808822A1 - Method for preparing malonate group-containing acrylate monomers.
- National Center for Biotechnology Information. (2021). Biodegradable Hydrogel Scaffolds Based on 2-Hydroxyethyl Methacrylate, Gelatin, Poly(β -amino esters), and Hydroxyapatite. Retrieved from [[Link](#)]
- DergiPark. (n.d.). Drug Delivery Application of Poly (2-hydroxyethyl methacrylate)/Ethylene glycol Dimethacrylate Composite Hydrogel. Retrieved from [[Link](#)]
- ResearchGate. (2025). Effect of crosslinking on the properties of poly(2-hydroxyethyl methacrylate) hydrogels. Retrieved from [[Link](#)]
- MDPI. (2024). Cross-Linking Agents in Three-Component Materials Dedicated to Biomedical Applications: A Review. Retrieved from [[Link](#)]

- ResearchGate. (2021). Preparation and characterization of 2-hydroxyethyl starch microparticles for co-delivery of multiple bioactive agents. Retrieved from [\[Link\]](#)
- ResearchGate. (2021). Biodegradable Hydrogel Scaffolds Based on 2-Hydroxyethyl Methacrylate, Gelatin, Poly(β -amino esters), and Hydroxyapatite. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Polymerization of 2-hydroxyethyl acrylate in bulk and solution by chemical initiator and by ATRP method. Retrieved from [\[Link\]](#)
- Express Polymer Letters. (n.d.). New crosslinked hydrogels derivatives of 2-hydroxyethyl methacrylate: Synthesis, modifications and properties. Retrieved from [\[Link\]](#)
- Taylor & Francis Online. (2021). Preparation and characterization of 2- hydroxyethyl starch microparticles for co-delivery of multiple bioactive agents. Retrieved from [\[Link\]](#)
- Specific Polymers. (2024). Biodegradable polyesters. Retrieved from [\[Link\]](#)
- International Journal of Research in Pharmacy and Biosciences. (n.d.). Applications of organogels in drug delivery. Retrieved from [\[Link\]](#)
- MDPI. (2024). Bio-Based and Biodegradable Polymeric Materials for a Circular Economy. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2021). Preparation and characterization of 2-hydroxyethyl starch microparticles for co-delivery of multiple bioactive agents. Retrieved from [\[Link\]](#)
- Organic Syntheses. (n.d.). Enantioselective Synthesis of α,α -Disubstituted Lactones via a Chiral Brønsted Acid Catalyzed Intramolecular Cyclization. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Malonates in Cyclocondensation Reactions. Retrieved from [\[Link\]](#)
- ACS Publications. (1998). Polymerization of Acrylates by Atom Transfer Radical Polymerization. Homopolymerization of 2-Hydroxyethyl Acrylate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Diethyl 2-ethyl-2-(hydroxymethyl)malonate. Retrieved from [\[Link\]](#)

- MDPI. (2023). 2-Hydroxyethyl Methacrylate/Gelatin/Alginate Scaffolds Reinforced with Nano TiO₂ as a Promising Curcumin Release Platform. Retrieved from [[Link](#)]
- ResearchGate. (2005). Polymerization of 2-hydroxyethyl acrylate in bulk and solution by chemical initiator and by ATRP method. Retrieved from [[Link](#)]

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Sources

- 1. Diethyl Malonate: Versatile Building Block in Organic Synthesis_Chemicalbook [chemicalbook.com]
- 2. Ethyl Propanoate in Biodegradable Polymer Synthesis [eureka.patsnap.com]
- 3. Biodegradable polyesters - specific polymers [specificpolymers.com]
- 4. diethyl 2-hydroxypropanedioate | CAS#:13937-08-1 | Chemsrce [chemsrc.com]
- 5. Propanedioic acid, 2-hydroxy-, 1,3-diethyl ester [cymitquimica.com]
- 6. Propanedioic acid, (1-hydroxyethyl)-, diethyl ester | C₉H₁₆O₅ | CID 11542984 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. dergipark.org.tr [dergipark.org.tr]
- 10. korambiotech.com [korambiotech.com]
- 11. fishersci.com [fishersci.com]
- 12. ICSC 1739 - DIETHYLMALONATE [chemicalsafety.ilo.org]
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